

# Technical Support Center: Optimizing Pressing of Lithium Disilicate Ingots

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## Compound of Interest

Compound Name: *Lithium disilicate*

Cat. No.: *B12745032*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **lithium disilicate** ingots. The following information is designed to address specific issues that may be encountered during experimental pressing procedures.

## Frequently Asked Questions (FAQs)

Q1: What is the optimal pressing temperature and holding time for **lithium disilicate** ingots?

A1: The optimal pressing temperature and holding time can vary depending on the specific composition of the **lithium disilicate** glass-ceramic and the equipment being used. However, studies have shown that a pressing temperature of 950°C with a holding time of 15 minutes can achieve a nearly pore-free microstructure and the highest flexural strength for some experimental **lithium disilicate** glass-ceramics.<sup>[1][2][3][4]</sup> It is crucial to consult the manufacturer's instructions for your specific ingots, as they provide recommended temperature schedules.<sup>[5][6][7]</sup> For example, some commercial products suggest a maximum temperature of around 920°C for 5-15 minutes.<sup>[8][9][10]</sup>

Q2: What is the effect of pressing temperature on the microstructure of **lithium disilicate**?

A2: Pressing temperature has a significant influence on the microstructure of **lithium disilicate**. As the heat-pressing temperature increases, there can be a small extent of crystal growth.<sup>[2][3][11]</sup> The pressing process also tends to cause an alignment of the **lithium disilicate** crystals in the direction of the pressing force, creating an anisotropic structure which

can improve mechanical properties.[3][12] However, excessively high temperatures can lead to the formation of spherical pores, which are detrimental to the material's strength.[11]

Q3: How does holding time at the pressing temperature affect the final product?

A3: Prolonging the holding time during pressing can be beneficial, particularly at slightly lower temperatures, to ensure complete pressing.[4] For instance, at 940°C, a longer holding time of 15 minutes resulted in a greater percentage of the material being pressed compared to a shorter time.[4] At optimal temperatures like 950°C and 960°C, extending the holding time has been shown to significantly improve flexural strength.[4]

Q4: Can leftover or repressed **lithium disilicate** be used?

A4: Some studies have investigated the effects of repressing **lithium disilicate**. Research indicates that with an increasing number of heat-pressing cycles, there is consistent growth in the grain size of the crystals.[13] However, studies have reported no significant negative effect on the biaxial or flexural strength of the material after repressing.[13]

## Troubleshooting Guide

This guide addresses common problems encountered during the pressing of **lithium disilicate** ingots.

### Issue 1: Incomplete Pressing or Margins Not Fully Formed

- **Possible Cause:** The pressing temperature may be too low, or the holding time may be too short.
- **Solution:** Increase the maximum pressing temperature by 5-10°C and/or increase the holding time.[5][6][7][14][15] It is important to make these adjustments incrementally to avoid overheating.

### Issue 2: Bubbles or Discoloration on the Surface of the Pressed Restoration

- **Possible Cause:** The pressing temperature is likely too high. Overheating can cause the formation of bubbles and negatively affect the esthetics.

- Solution: Decrease the maximum pressing temperature by 5-10°C.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[14\]](#)[\[15\]](#) Ensure that the investment ring has fully cooled before divesting to prevent thermal shock.

### Issue 3: Cracks in the Ceramic After Cooling

- Possible Cause: Rapid cooling can induce thermal shock, leading to cracks.
- Solution: Allow for a slower, more controlled cooling process. Some pressing furnaces have specific long-term cooling settings that can be utilized.[\[5\]](#)

## Data Presentation

Table 1: Effect of Heat-Pressing Temperature and Holding Time on Flexural Strength

Heat-Pressing Temperature (°C)	Holding Time (min)	Mean Flexural Strength (MPa)	Standard Deviation
940	5	Insufficient Filling	-
940	15	289.3	23.4
950	5	356.7	25.1
950	15	412.5	30.2
960	5	348.9	28.7
960	15	398.4	27.6
970	15	385.1	31.5
980	15	376.8	29.8

Data adapted from a study on an experimental **lithium disilicate** glass-ceramic.[\[4\]](#)[\[11\]](#)

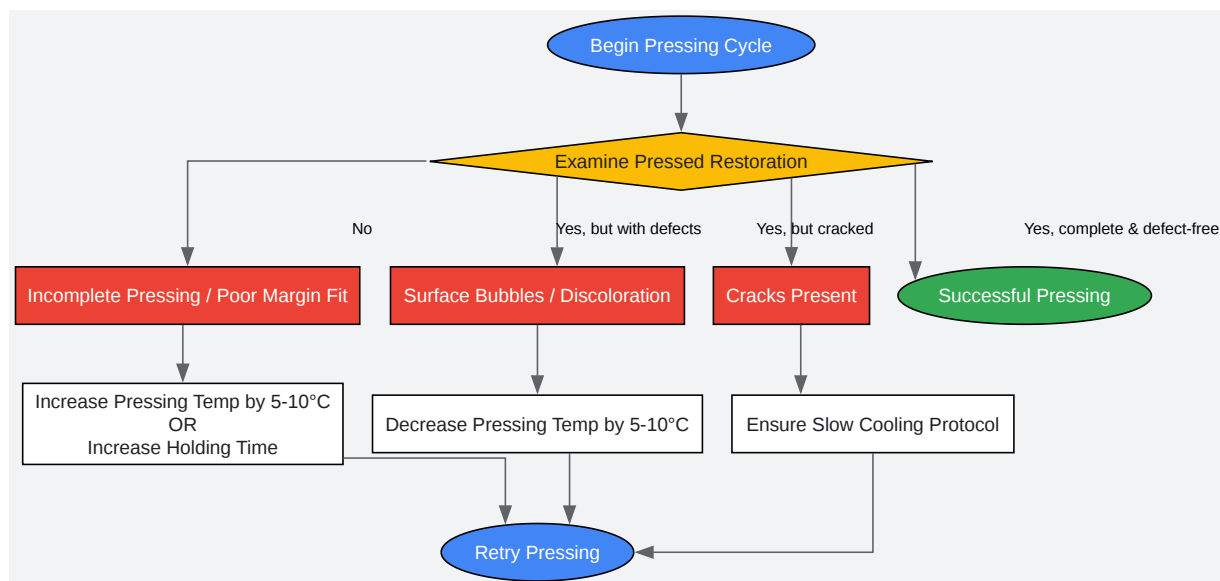
## Experimental Protocols

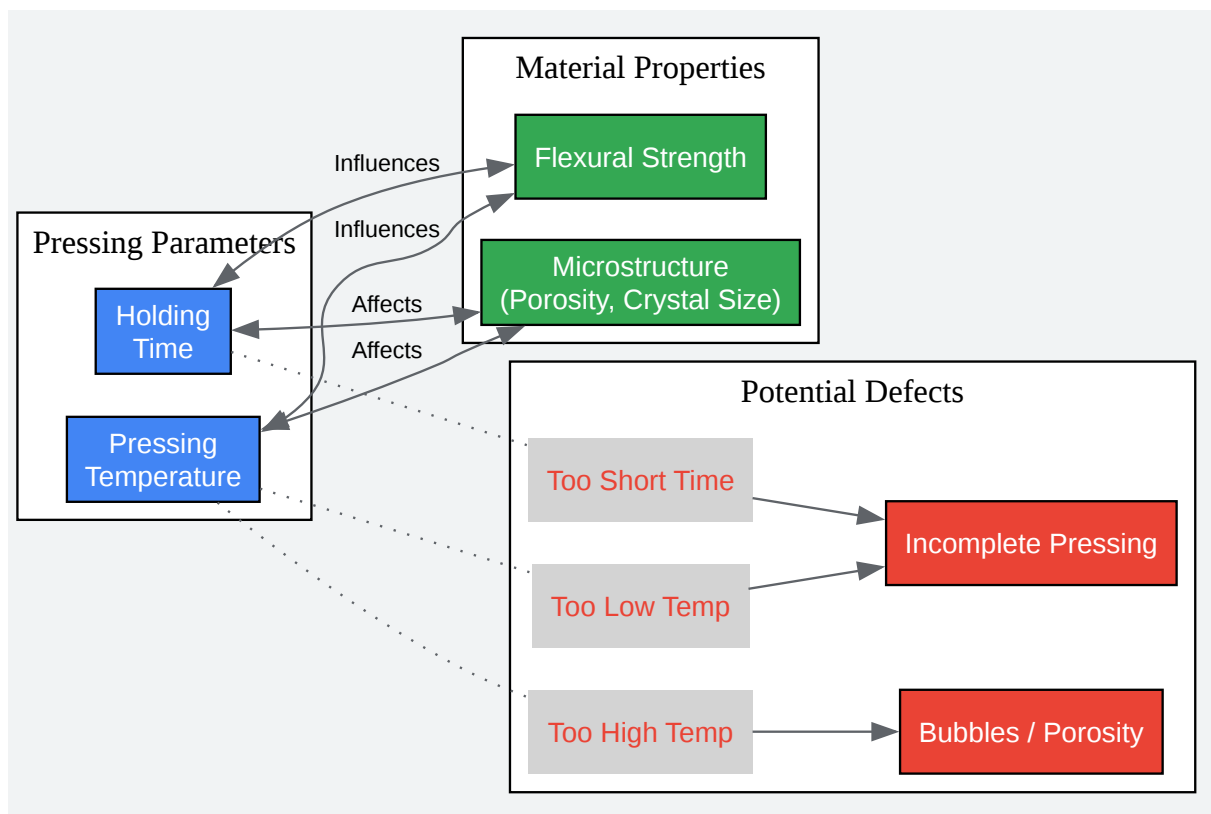
### Protocol 1: Standard Heat-Pressing Procedure for **Lithium Disilicate** Ingots

- Wax Pattern Fabrication: Create a full-contour wax pattern of the desired restoration.

- Spruing: Attach wax sprues to the thickest part of the wax pattern, ensuring a flow path for the molten ceramic.[16]
- Investing: Invest the wax pattern using a phosphate-bonded investment material according to the manufacturer's instructions.
- Wax Burnout: Place the investment ring in a burnout furnace and heat according to the investment material manufacturer's guidelines to eliminate the wax pattern and preheat the mold. A typical final temperature is around 850°C.[15]
- Pressing:
  - Place the **lithium disilicate** ingot and a plunger into the preheated investment ring.
  - Transfer the ring to a pre-heated press furnace.
  - Execute the pressing cycle according to the optimized parameters (e.g., a start temperature of 700°C, a heating rate of 60°C/min to a final temperature of 915-945°C, and a holding time of 15-20 minutes).[5][7] The furnace will apply pressure to press the softened glass-ceramic into the mold.
- Divesting: Allow the investment ring to cool completely to room temperature before carefully removing the investment material from the pressed restoration.
- Finishing: Cut off the sprues and finish the restoration using appropriate diamond burs.

## Mandatory Visualizations





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## References

- 1. Effect of heat-pressing temperature and holding time on the microstructure and flexural strength of lithium disilicate glass-ceramics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Effect of Heat-Pressing Temperature and Holding Time on the Microstructure and Flexural Strength of Lithium Disilicate Glass-Ceramics | PLOS One [journals.plos.org]

- 4. Effect of Heat-Pressing Temperature and Holding Time on the Microstructure and Flexural Strength of Lithium Disilicate Glass-Ceramics - PMC [pmc.ncbi.nlm.nih.gov]
- 5. usdentaldepot.com [usdentaldepot.com]
- 6. hassbio.com [hassbio.com]
- 7. tecnodent.com.ar [tecnodent.com.ar]
- 8. oceanicdental.au [oceanicdental.au]
- 9. bioartdental.com.au [bioartdental.com.au]
- 10. Pressable ceramics | PPTX [slideshare.net]
- 11. Effect of Heat-Pressing Temperature and Holding Time on the Microstructure and Flexural Strength of Lithium Disilicate Glass-Ceramics | PLOS One [journals.plos.org]
- 12. Effect of Heat-Pressing on the Microstructure and Properties of a Novel Lithium Disilicate Glass-Ceramic | Scientific.Net [scientific.net]
- 13. mdpi.com [mdpi.com]
- 14. hassbio.com [hassbio.com]
- 15. doriotdent.ro [doriotdent.ro]
- 16. zublerusa.com [zublerusa.com]
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